

Derivatization of leucine with Sanger's reagent protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(2,4-Dinitrophenyl)-DL-leucine

CAS No.: 10484-03-4

Cat. No.: B076913

[Get Quote](#)

Anwendungsleitfaden und Protokoll: Derivatisierung von Leucin mit Sanger-Reagenz (FDNB) zur N-terminalen Analyse

Für: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Zusammenfassung

Diese technische Anmerkung bietet ein detailliertes Protokoll für die Derivatisierung von Leucin unter Verwendung von 1-Fluor-2,4-dinitrobenzol (FDNB), allgemein bekannt als Sanger-Reagenz. Diese Methode ist ein klassischer und grundlegender Ansatz in der Proteinchemie zur Identifizierung von N-terminalen Aminosäureresten. Wir erläutern die chemischen Grundlagen, bieten eine schrittweise Anleitung und diskutieren kritische Parameter, um eine zuverlässige und reproduzierbare Derivatisierung für nachgeschaltete Analysen wie die Chromatographie zu gewährleisten.

Einleitung: Die Bedeutung der N-terminalen Analyse

Die Bestimmung der Aminosäuresequenz eines Proteins ist entscheidend für das Verständnis seiner Struktur und Funktion. Die Identifizierung der N-terminalen Aminosäure ist der erste

Schritt in dieser Sequenzierungsbemühung. Frederick Sanger leistete Pionierarbeit bei der Proteinsequenzierung, indem er FDNB einsetzte, um die N-terminale Aminogruppe von Insulin kovalent zu markieren.[1][2][3] Diese Markierung ermöglicht die Identifizierung der N-terminalen Aminosäure nach der vollständigen sauren Hydrolyse des Proteins, da die resultierende Dinitrophenyl (DNP)-Aminosäure stabil gegenüber der Hydrolyse ist.[3][4]

Die Reaktion beruht auf einer nukleophilen aromatischen Substitution, bei der die ungeladene N-terminale α -Aminogruppe als Nukleophil agiert und das Fluoratom am FDNB-Molekül verdrängt.[5][6] Diese Reaktion wird unter leicht alkalischen Bedingungen durchgeführt, um die Deprotonierung der Aminogruppe zu erleichtern und ihre Nukleophilie zu erhöhen.[3][7]

Chemischer Mechanismus: Die Sanger-Reaktion

Die Derivatisierung von Leucin (oder einer anderen N-terminalen Aminosäure) mit FDNB verläuft über einen Additions-Eliminierungs-Mechanismus.

- **Nukleophiler Angriff:** Die deprotonierte α -Aminogruppe des Leucins greift das elektronenarme Kohlenstoffatom des Benzolrings an, das an das Fluoratom gebunden ist.
- **Bildung eines Meisenheimer-Komplexes:** Es bildet sich ein resonanzstabilisiertes Carbanion-Intermediat (Meisenheimer-Komplex).
- **Eliminierung:** Das Fluoratom wird als Fluoridion (ein guter Abgangsgruppe) eliminiert, wodurch die Aromatizität des Rings wiederhergestellt wird und das stabile, gelb gefärbte DNP-Leucin-Derivat entsteht.[3]

Abbildung 1: Chemische Reaktion von Leucin mit Sanger-Reagenz (FDNB).

Detailliertes Versuchsprotokoll

Dieses Protokoll beschreibt die Derivatisierung einer reinen Leucinprobe. Es kann als Ausgangspunkt für die N-terminale Analyse von Peptiden oder Proteinen angepasst werden.

Benötigte Materialien und Reagenzien

- L-Leucin
- 1-Fluor-2,4-dinitrobenzol (FDNB, Sanger-Reagenz)

- Natriumbicarbonat (NaHCO_3)
- Ethanol (EtOH), absolut
- Salzsäure (HCl), 6 M
- Diethylether
- Reaktionsgefäße (z. B. 1,5-ml-Mikrozentrifugenröhrchen)
- Heizblock oder Wasserbad
- Zentrifuge
- Vakuumzentrifuge oder Stickstoffstrom-Verdampfer
- pH-Meter oder pH-Indikatorpapier

Schritt-für-Schritt-Methodik

Schritt 1: Vorbereitung der Reaktionslösung

- Leucin-Lösung: Lösen Sie eine bekannte Menge Leucin (z. B. 1–10 nmol) in 100 μl einer 0,1 M Natriumbicarbonatlösung.[\[4\]](#)
- pH-Einstellung: Überprüfen Sie den pH-Wert der Lösung. Er sollte bei etwa 8,5 liegen.[\[4\]](#) Dieser leicht alkalische pH-Wert ist entscheidend, da er die α -Aminogruppe deprotoniert und sie zu einem besseren Nukleophil macht, ohne eine signifikante Hydrolyse der Peptidbindungen (in einem Peptid-Sample) zu verursachen.[\[3\]](#)[\[7\]](#)
- FDNB-Lösung: Bereiten Sie eine 1%ige (w/v) Lösung von FDNB in Ethanol vor. Behandeln Sie FDNB mit Vorsicht in einem Abzug, da es ein starkes Allergen ist.[\[8\]](#)

Schritt 2: Derivatisierungsreaktion

- Zugabe des Reagenz: Geben Sie einen 5-fachen molaren Überschuss der FDNB-Lösung zur Leucin-Lösung.[\[4\]](#) Ein Überschuss stellt sicher, dass die Reaktion vollständig abläuft.

- Inkubation: Mischen Sie die Lösung vorsichtig und inkubieren Sie sie bei 40 °C für 1–2 Stunden.^[4] Während der Inkubation wird sich die Lösung blassgelb färben, was auf die Bildung des DNP-Derivats hinweist.^[4]

Schritt 3: Aufarbeitung und Extraktion (für Peptid-Proben)

Hinweis: Für eine reine Leucinprobe ist dieser Schritt vereinfacht. Bei der Arbeit mit Peptiden ist dieser Schritt entscheidend, um überschüssiges Reagenz und nicht-derivatisierte Aminosäuren nach der Hydrolyse zu entfernen.

- Ansäuern: Nach der Inkubation säuern Sie die Lösung mit 6 M HCl auf einen pH-Wert von ~1 an. Dies führt zur Ausfällung des DNP-Peptids.
- Zentrifugation: Zentrifugieren Sie die Mischung und werfen Sie den Überstand.
- Waschen: Waschen Sie das Präzipitat dreimal mit Diethylether, um nicht umgesetztes FDNB zu entfernen.^[4] Der gelbe DNP-Aminosäurerest ist in Ether löslich, während die nicht-derivatisierten Aminosäuren in der wässrigen sauren Phase verbleiben.^[7]

Schritt 4: Hydrolyse (für Peptid-Proben)

- Säurehydrolyse: Fügen Sie dem getrockneten DNP-Peptid-Präzipitat 200 µl 6 M HCl hinzu.^[4]
- Versiegeln und Erhitzen: Versiegeln Sie das Röhrchen unter Vakuum und erhitzen Sie es bei 110 °C für 16–24 Stunden, um die Peptidbindungen vollständig zu hydrolysieren.^{[3][4]} Das DNP-Derivat der N-terminalen Aminosäure ist gegen diese saure Hydrolyse stabil.^{[3][4]}

Schritt 5: Identifizierung des DNP-Leucins

- Trocknen: Nach der Hydrolyse kühlen Sie das Röhrchen ab und verdampfen die HCl unter einem Stickstoffstrom oder in einer Vakuumzentrifuge.^[4]
- Resuspendieren: Lösen Sie den getrockneten Rückstand in einem kleinen Volumen eines geeigneten Lösungsmittels (z. B. 50 % Aceton oder Puffer für die Chromatographie).^[4]

- Analyse: Identifizieren Sie das DNP-Leucin mittels Dünnschichtchromatographie (TLC) oder Hochleistungsflüssigkeitschromatographie (HPLC), indem Sie seine Retentionszeit oder seinen Migrationsabstand mit dem eines authentischen DNP-Leucin-Standards vergleichen.
[4] Die Detektion erfolgt typischerweise bei einer Wellenlänge von etwa 360 nm.[9]

Zusammenfassung der kritischen Parameter

Parameter	Empfohlener Wert	Begründung
pH-Wert	8,5 - 9,0	Maximiert die Nukleophilie der α -Aminogruppe durch Deprotonierung.[3][10]
Temperatur	40 °C	Bietet ausreichend Energie für die Reaktion, ohne das Peptid abzubauen.[4]
Reaktionszeit	1 - 2 Stunden	Gewährleistet den vollständigen Ablauf der Derivatisierung.[4][11]
FDNB-Konzentration	5-facher molarer Überschuss	Stellt sicher, dass alle N-terminalen Gruppen reagieren.[4]
Hydrolyse	6 M HCl, 110 °C, 16-24 h	Spaltet alle Peptidbindungen, während die DNP-Aminosäure-Bindung stabil bleibt.[3][4]

Fehlerbehebung und praktische Überlegungen

- Seitenreaktionen: FDNB kann auch mit anderen nukleophilen Seitengruppen reagieren, insbesondere mit der ϵ -Aminogruppe von Lysin.[7] Dies führt zur Bildung von ϵ -DNP-Lysin, das ebenfalls identifiziert werden kann.
- Stabilität: DNP-Aminosäuren sind lichtempfindlich. Führen Sie die Reaktion und Handhabung nach Möglichkeit bei gedämpftem Licht durch.[11]
- Unvollständige Hydrolyse: Eine unzureichende Hydrolysezeit oder -temperatur kann zu DNP-Dipeptiden oder -Tripeptiden führen, was die Identifizierung erschwert.

- Zerstörung: Die Sanger-Methode ist destruktiv; das gesamte Peptid wird hydrolysiert, was die weitere Sequenzierung derselben Probe verhindert.[5] Für die schrittweise Sequenzierung ist der Edman-Abbau die bevorzugte Methode.[5]

Schlussfolgerung

Die Derivatisierung von Leucin und anderen Aminosäuren mit Sanger-Reagenz ist eine robuste und historisch bedeutsame Methode zur Bestimmung von N-terminalen Resten. Obwohl modernere Techniken wie der Edman-Abbau und die Massenspektrometrie für die De-novo-Sequenzierung weit verbreitet sind, bleibt das Verständnis der Sanger-Chemie für Proteinwissenschaftler von grundlegender Bedeutung. Die sorgfältige Kontrolle von pH, Temperatur und Reaktionszeiten, wie in diesem Protokoll beschrieben, ist entscheidend für den Erfolg der Analyse.

Referenzen

- G-Biosciences. (2019, August 20). DNFB-Sanger's reagent for detection of free amino acids. Abgerufen von [\[Link\]](#)
- Quora. (2014, December 29). How does Sanger's reagent work? Abgerufen von [\[Link\]](#)
- Vaia. Q21P The Sanger method for N-terminus... Abgerufen von [\[Link\]](#)
- Marfey, P., & Ottesen, M. (1984). DETERMINATION OF D-AMINO ACIDS. I. HYDROLYSIS OF DNP-L. Carlsberg Research Communications. Abgerufen von [\[Link\]](#)
- Chem.ucla.edu. Illustrated Glossary of Organic Chemistry - Sanger's reagent. Abgerufen von [\[Link\]](#)
- YouTube. (2025, January 26). N-terminal analysis of peptides using Sanger's reagent (FDNB) - structure of insulin. Abgerufen von [\[Link\]](#)
- Creative Biolabs. Sanger Protein Sequencing: A Foundational Pillar in Molecular Biology. Abgerufen von [\[Link\]](#)
- Nobel Prize Outreach AB. (1958). Frederick Sanger - The chemistry of insulin. NobelPrize.org. Abgerufen von [\[Link\]](#)

- ResearchGate. (2009, November 15). "Amino Acid Analysis". In: Current Protocols in Protein Science. Abgerufen von [[Link](#)]
- St. Paul's Cathedral Mission College. BIOMOLECULES AMINO ACIDS AND PROTEINS. Abgerufen von [[Link](#)]
- YouTube. (2022, January 21). Sanger & Edman Sequencing | Determination of N terminal Amino acid. Abgerufen von [[Link](#)]
- SpringerLink. (2001). Amino Acid Analysis by High-Performance Liquid Chromatography after Derivatization with 1-Fluoro-2,4-Dinitrophenyl-5-L-Alanine Amide (Marfey's Reagent). Abgerufen von [[Link](#)]
- ResearchGate. (2016, February 16). Dinitrophenyl (DNP) derivatives of amino acids (specifically epsilon-DNP-lysine). Abgerufen von [[Link](#)]
- National Center for Biotechnology Information. (2019). Targeted quantification of amino acids by dansylation - PMC. Abgerufen von [[Link](#)]
- MDPI. (2022, October 20). Simple and Effective Derivatization of Amino Acids with 1-Fluoro-2-nitro-4-(trifluoromethyl)benzene in a Microwave Reactor for Determination of Free Amino Acids in Kombucha Beverages. Abgerufen von [[Link](#)]
- ResearchGate. (2014). Reaction mechanism on derivatization of an amino acid with DNFB. I.... Abgerufen von [[Link](#)]
- Waters Corporation. Derivatization of Amino Acids Using Waters AccQ•Tag Chemistry. Abgerufen von [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. quora.com \[quora.com\]](#)
- [2. youtube.com \[youtube.com\]](#)
- [3. creative-biolabs.com \[creative-biolabs.com\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. vaia.com \[vaia.com\]](#)
- [6. Illustrated Glossary of Organic Chemistry - Sanger's reagent \[chem.ucla.edu\]](#)
- [7. nobelprize.org \[nobelprize.org\]](#)
- [8. Amino Acid Analysis by High-Performance Liquid Chromatography after Derivatization with 1-Fluoro-2,4-Dinitrophenyl-5-L-Alanine Amide \(Marfey's Reagent\) | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. spcmc.ac.in \[spcmc.ac.in\]](#)
- [11. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- To cite this document: BenchChem. [Derivatization of leucine with Sanger's reagent protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076913/docs#derivatization-of-leucine-with-sanger-s-reagent-protocol\]](https://www.benchchem.com/product/b076913/docs#derivatization-of-leucine-with-sanger-s-reagent-protocol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)